

cross-referencing databases for 1-Chloro-4-methoxybutane CAS number verification

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Compound of Interest

Compound Name: 1-Chloro-4-methoxybutane

Cat. No.: B125409

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Verifying the Identity of 1-Chloro-4-methoxybutane: A Cross-Database Comparison

For researchers, scientists, and professionals in drug development, the accurate identification of chemical reagents is paramount to ensure the reliability and reproducibility of experimental results. The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, serving as a definitive reference point. This guide provides a comprehensive cross-referencing of the CAS number for **1-Chloro-4-methoxybutane** across major chemical databases and presents key experimental data to support its identification and use.

CAS Number Verification Across Databases

The CAS number for **1-Chloro-4-methoxybutane** has been consistently identified as 17913-18-7 across a range of authoritative chemical databases and suppliers. This uniformity provides a high degree of confidence in its identity. A summary of this cross-verification is presented in the table below.

Database/Supplier	CAS Number	Reference
PubChem	17913-18-7	[1]
NIST Chemistry WebBook	17913-18-7	
Sigma-Aldrich (Merck)	17913-18-7	
Santa Cruz Biotechnology	17913-18-7	[2]
ChemScene	17913-18-7	
Biosynth	17913-18-7	[3]
BenchChem	17913-18-7	

This consistent reporting across public repositories and commercial suppliers confirms the assigned CAS number for **1-Chloro-4-methoxybutane**.

Comparative Experimental Data

Key physical and chemical properties of **1-Chloro-4-methoxybutane** are crucial for its proper handling, use in experiments, and purification. The following table summarizes essential experimental data sourced from various chemical suppliers and databases.

Property	Value	Unit	Source
Molecular Formula	C5H11ClO	-	[1] [2] [3] [4]
Molecular Weight	122.59	g/mol	[2] [3] [4]
Boiling Point	~110	°C	[3] [4]
Density	0.951	g/cm ³	
Appearance	Colorless liquid	-	[3] [4]

Experimental Protocol: Formation of 4-methoxybutylmagnesium chloride

1-Chloro-4-methoxybutane is a common precursor for the synthesis of the Grignard reagent, 4-methoxybutylmagnesium chloride, a valuable intermediate in organic synthesis. The following is a representative experimental protocol for this reaction.^{[5][6][7][8]}

Materials:

- **1-Chloro-4-methoxybutane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Round-bottom flask, reflux condenser, and addition funnel (all oven-dried)
- Inert atmosphere (Nitrogen or Argon)

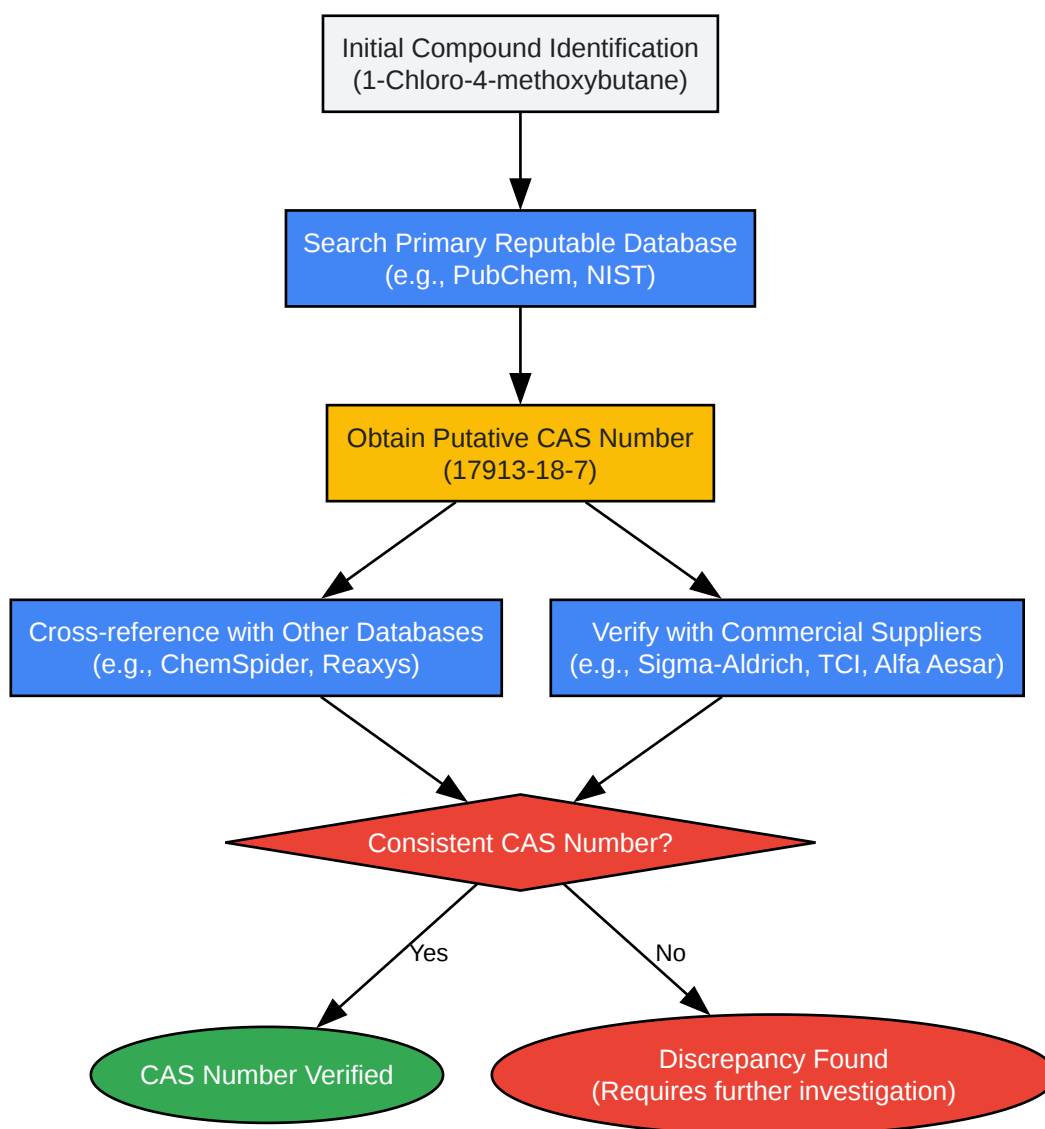
Procedure:

- Set up the reaction apparatus under an inert atmosphere.
- Place the magnesium turnings in the round-bottom flask.
- Add a single crystal of iodine to activate the magnesium surface.
- Add a small amount of the anhydrous solvent to cover the magnesium.
- In the addition funnel, prepare a solution of **1-Chloro-4-methoxybutane** in the anhydrous solvent.
- Add a small portion of the **1-Chloro-4-methoxybutane** solution to the magnesium suspension to initiate the reaction. Initiation is often indicated by a gentle reflux or a change in color.
- Once the reaction has initiated, slowly add the remaining **1-Chloro-4-methoxybutane** solution at a rate that maintains a steady reflux.

- After the addition is complete, continue to stir the reaction mixture until the magnesium is consumed. The resulting solution contains 4-methoxybutylmagnesium chloride and can be used in subsequent synthetic steps.

CAS Number Verification Workflow

The following diagram illustrates the logical workflow for verifying the CAS number of a chemical compound through cross-referencing multiple databases.



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Caption: Workflow for CAS Number Verification.

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